

# An In-depth Technical Guide to 4-Isopropylcyclohexanone (CAS 5432-85-9)

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## Compound of Interest

Compound Name: 4-Isopropylcyclohexanone

Cat. No.: B042220

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## Introduction

**4-Isopropylcyclohexanone**, with the CAS number 5432-85-9, is a versatile ketone that serves as a crucial intermediate in various fields of chemical synthesis.<sup>[1]</sup> Its unique molecular structure, featuring a cyclohexanone ring substituted with an isopropyl group, makes it a valuable precursor in the pharmaceutical, fragrance, and agrochemical industries.<sup>[1][2]</sup> This technical guide provides a comprehensive overview of its chemical and physical properties, detailed synthesis methodologies, and its role in the development of bioactive molecules.

## Chemical and Physical Properties

**4-Isopropylcyclohexanone** is a colorless to pale yellow liquid.<sup>[3]</sup> A summary of its key chemical and physical properties is presented in Table 1.

Table 1: Chemical and Physical Properties of **4-Isopropylcyclohexanone**

Property	Value	Reference
CAS Number	5432-85-9	[4]
Molecular Formula	C <sub>9</sub> H <sub>16</sub> O	[4]
Molecular Weight	140.22 g/mol	[4]
IUPAC Name	4-propan-2-ylcyclohexan-1-one	[4]
Synonyms	4-isopropylcyclohexan-1-one, Cyclohexanone, 4-(1-methylethyl)-	[4]
Boiling Point	94-96 °C at 17 mmHg	
Flash Point	80 °C	
Density	0.909 g/cm <sup>3</sup>	
Refractive Index	1.458	
Solubility	Soluble in alcohol. Insoluble in water.	[5][6]
InChI Key	FPKISACHVIIMRA-UHFFFAOYSA-N	[4]
SMILES	CC(C)C1CCC(=O)CC1	[4]

## Spectroscopic Data

Spectroscopic analysis is essential for the identification and characterization of **4-Isopropylcyclohexanone**. Key spectral data are summarized in Table 2.

Table 2: Spectroscopic Data for **4-Isopropylcyclohexanone**

Spectroscopic Technique	Data	Reference
Mass Spectrometry (MS)	Electron ionization mass spectrum available from NIST WebBook	[7]
Infrared (IR) Spectroscopy	IR spectrum available from NIST WebBook	[7]
Kovats Retention Index (GC)	Semi-standard non-polar: 1182, Standard polar: 1571	[4]

## Synthesis Protocols

**4-Isopropylcyclohexanone** can be synthesized through two primary routes: the catalytic hydrogenation of 4-isopropylphenol or the oxidation of 4-isopropylcyclohexanol.

### Experimental Protocol 1: Catalytic Hydrogenation of 4-Isopropylphenol

This method involves the reduction of 4-isopropylphenol in the presence of a metal catalyst. **4-Isopropylcyclohexanone** is formed as an intermediate in the hydrogenation process to 4-isopropylcyclohexanol.[8][9] By carefully controlling the reaction conditions, the intermediate ketone can be isolated.

Materials:

- 4-Isopropylphenol
- Palladium on carbon (Pd/C) catalyst
- Solvent (e.g., ethanol)
- Hydrogen gas
- High-pressure reactor

Procedure:

- In a high-pressure reactor, dissolve 4-isopropylphenol in a suitable solvent such as ethanol.
- Add a catalytic amount of Pd/C to the solution.
- Seal the reactor and purge with nitrogen gas, followed by hydrogen gas.
- Pressurize the reactor with hydrogen to the desired pressure (e.g., 1.0 MPa).[10]
- Heat the reaction mixture to the target temperature (e.g., 80 °C) and stir vigorously.[10]
- Monitor the reaction progress by techniques such as gas chromatography (GC) to maximize the yield of the desired cyclohexanone.
- Upon completion, cool the reactor, carefully vent the hydrogen gas, and purge with nitrogen.
- Filter the reaction mixture to remove the catalyst.
- Remove the solvent under reduced pressure.
- Purify the crude product by vacuum distillation to obtain **4-isopropylcyclohexanone**.

## Experimental Protocol 2: Oxidation of 4-Isopropylcyclohexanol

This protocol outlines the oxidation of the corresponding alcohol, 4-isopropylcyclohexanol, to yield the ketone. A variety of oxidizing agents can be employed for this transformation.

Materials:

- 4-Isopropylcyclohexanol
- Oxidizing agent (e.g., Jones reagent, or a cleaner oxidant like hydrogen peroxide with a catalyst)[11][12]
- Organic solvent (e.g., acetone, toluene)[11]
- Quenching agent (e.g., isopropanol for Jones reagent)

- Drying agent (e.g., anhydrous sodium sulfate)

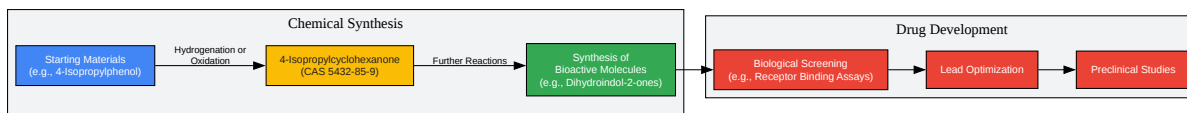
Procedure (using a clean oxidation system as an example):

- Dissolve 4-isopropylcyclohexanol in an appropriate organic solvent like toluene in a reaction flask.[11]
- Add a catalytic system, for example, sodium tungstate dihydrate and phosphotungstic acid, followed by the addition of hydrogen peroxide as the oxidant.[12]
- Stir the reaction mixture at a controlled temperature (e.g., 50 °C).[11]
- Monitor the reaction by thin-layer chromatography (TLC) or GC until the starting alcohol is consumed.
- After the reaction is complete, wash the organic phase with water.[11]
- Dry the organic layer over anhydrous sodium sulfate.[11]
- Filter to remove the drying agent and concentrate the solution under reduced pressure to remove the solvent.
- Purify the resulting crude **4-isopropylcyclohexanone** by vacuum distillation.

## Role in Drug Development and Biological Systems

**4-Isopropylcyclohexanone** is a significant building block in the pharmaceutical industry.[1][2] It is a key intermediate in the synthesis of more complex molecules with therapeutic potential. [1] For instance, it is utilized in the preparation of dihydroindol-2-ones, which have been investigated as agonists and antagonist ligands for the nociceptin receptor.[5][6][13] It is also used in the synthesis of beta-alanine derivatives that act as orally available glucagon receptor antagonists.[6]

Due to its role as a synthetic intermediate, **4-isopropylcyclohexanone** is not typically the final active pharmaceutical ingredient (API) and its direct interaction with biological signaling pathways is not extensively documented. The following diagram illustrates its general role in a drug discovery workflow.



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Caption: Workflow of **4-Isopropylcyclohexanone** in Drug Discovery.

## Safety Information

**4-Isopropylcyclohexanone** is a flammable liquid and vapor and is harmful if swallowed.[4] Appropriate personal protective equipment, including gloves, eye protection, and respiratory protection, should be used when handling this chemical.[4] It should be stored in a cool, well-ventilated area away from heat and ignition sources. It is incompatible with oxidizing agents, reducing agents, and plastics.[6]

## Conclusion

**4-Isopropylcyclohexanone** is a valuable chemical intermediate with significant applications in the synthesis of pharmaceuticals and other specialty chemicals. This guide has provided an in-depth overview of its properties, synthesis, and role in drug development. The detailed protocols and compiled data serve as a useful resource for researchers and professionals working with this compound. Further research into its potential direct biological activities could unveil new applications for this versatile molecule.

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